

Application Notes and Protocols for Studying β -Lactamase Enzyme Kinetics Using BRL-42715

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BRL-42715

Cat. No.: B1260786

[Get Quote](#)

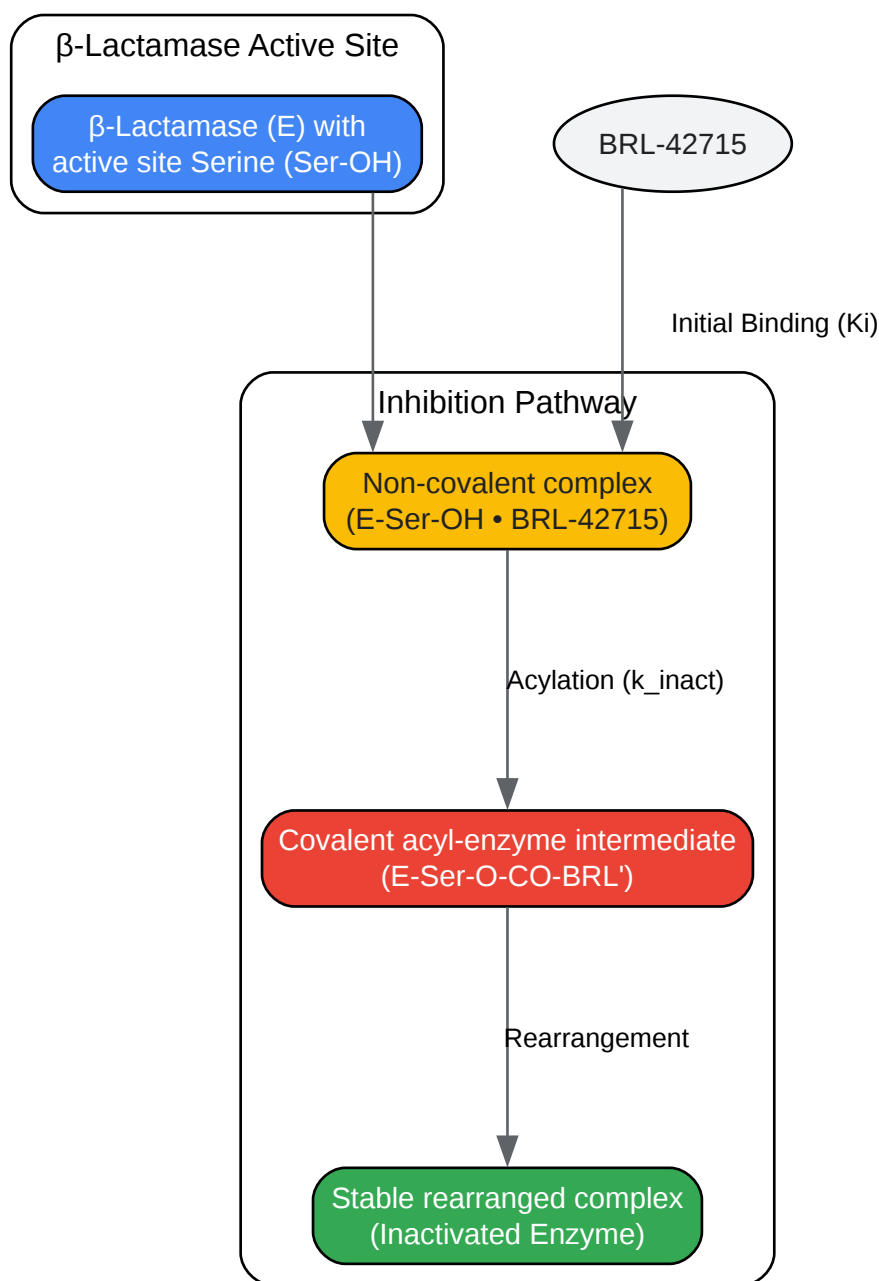
For Researchers, Scientists, and Drug Development Professionals

Introduction

BRL-42715, with the chemical name C6-(N1-methyl-1,2,3-triazolylmethylene)penem, is a potent, mechanism-based inhibitor of a wide spectrum of bacterial β -lactamase enzymes.[1][2] These enzymes represent a primary mechanism of bacterial resistance to β -lactam antibiotics by hydrolyzing the amide bond in the β -lactam ring.[3] **BRL-42715** effectively inactivates various classes of β -lactamases, including the prevalent plasmid-mediated TEM, SHV, and OXA types, as well as chromosomally mediated enzymes from a range of pathogenic bacteria. [1][2] Its high potency makes it an invaluable tool for studying the kinetics and inhibition of these critical resistance determinants. These application notes provide detailed protocols and data for utilizing **BRL-42715** in β -lactamase enzyme kinetics studies.

Mechanism of Action

BRL-42715 is an active-site-directed inactivator that forms a stable, covalent acyl-enzyme intermediate with the active site serine residue of class A, C, and D β -lactamases.[4] This inactivation proceeds through a series of steps, ultimately leading to a rearranged, stable complex that prevents the enzyme from hydrolyzing its β -lactam substrates. The initial non-covalent binding is followed by the formation of the covalent bond, which is the rate-limiting step in the inactivation process.



[Click to download full resolution via product page](#)

Caption: Mechanism of β -lactamase inactivation by **BRL-42715**.

Data Presentation

The inhibitory potency of **BRL-42715** against various β -lactamases is summarized below. The data highlights the low concentrations required for 50% inhibition (IC_{50}) and the significant potentiation of β -lactam antibiotics.

Table 1: Inhibitory Activity of **BRL-42715** Against Various β -Lactamases

β -Lactamase Source Organism	Enzyme Class	IC50 (μ g/mL) of BRL-42715	Reference
Escherichia coli (TEM-1)	A	<0.01	[1]
Klebsiella pneumoniae (SHV-1)	A	<0.01	[1]
Staphylococcus aureus	A	<0.01	[1]
Enterobacter cloacae (P99)	C	<0.01	[1]
Pseudomonas aeruginosa (OXA-1)	D	<0.01	[1]
Shigella flexneri (UCSF-129)	A	0.0049	[5]

Table 2: Potentiation of Amoxicillin Activity by **BRL-42715** Against β -Lactamase Producing Bacteria

Organism (Number of Strains)	β - Lactamase Type	Amoxicillin MIC50 ($\mu\text{g/mL}$)	Amoxicillin + BRL- 42715 (1 $\mu\text{g/mL}$) MIC50 ($\mu\text{g/mL}$)	Fold Reduction in MIC50	Reference
Enterobacteriaceae (412)	Various plasmid- mediated	>128	2	>64	[1]
Citrobacter & Enterobacter (48 cefotaxime- susceptible)	Chromosoma lly mediated	>128	2	>64	[1]
Citrobacter & Enterobacter (25 cefotaxime- resistant)	Chromosoma lly mediated	>128	8	>16	[1]

Experimental Protocols

Protocol 1: Determination of IC50 Values for BRL-42715

This protocol outlines the determination of the half-maximal inhibitory concentration (IC50) of **BRL-42715** against a specific β -lactamase using the chromogenic substrate nitrocefin.

Materials:

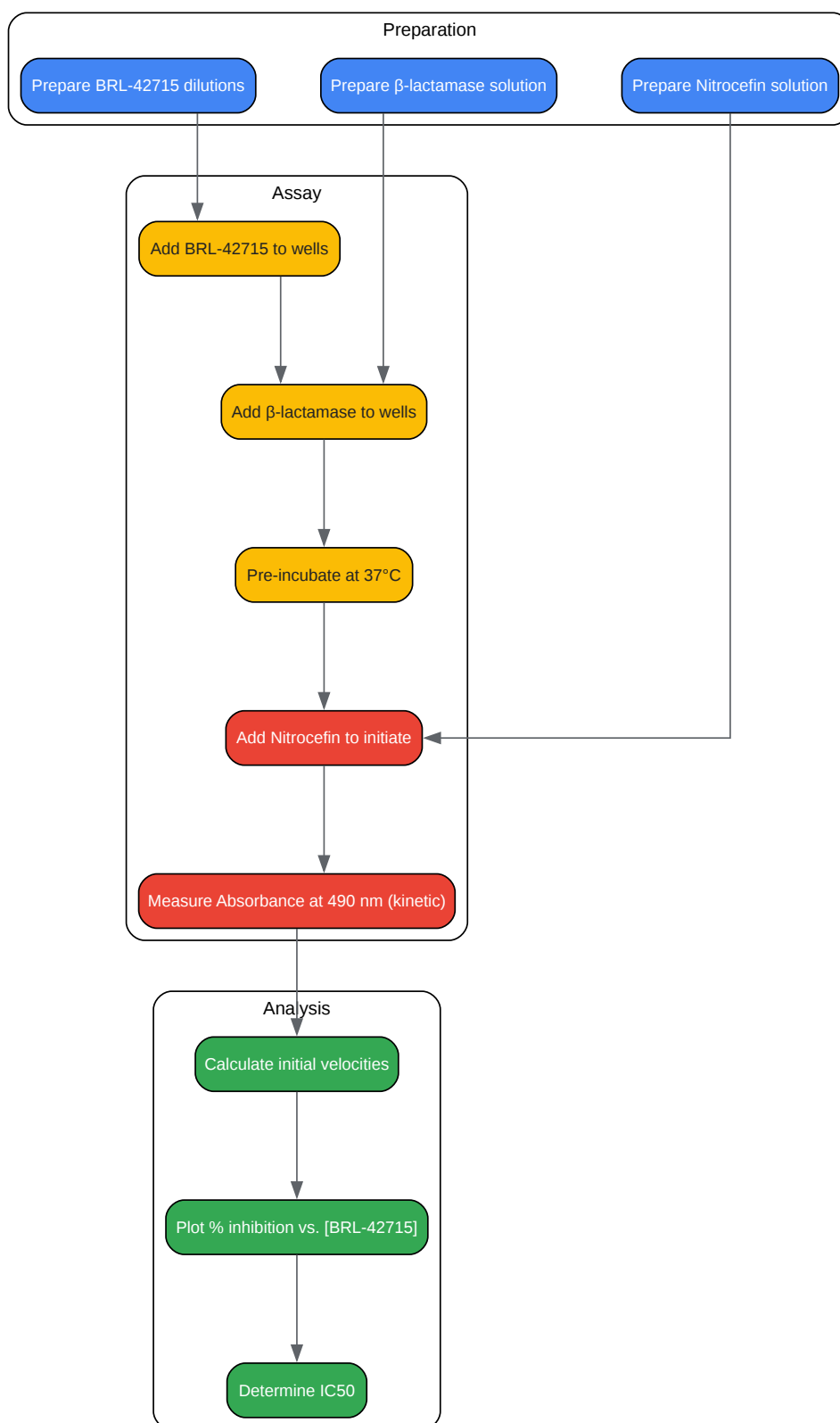
- Purified β -lactamase enzyme
- **BRL-42715**
- Nitrocefin
- 50 mM Phosphate Buffer (pH 7.0)

- 96-well microtiter plate
- Microplate reader capable of measuring absorbance at 490 nm

Procedure:

- Prepare Reagents:
 - Dissolve nitrocefin in DMSO to a stock concentration of 10 mg/mL. Dilute further in 50 mM Phosphate Buffer (pH 7.0) to a working concentration of 100 μ M.
 - Prepare a stock solution of **BRL-42715** in a suitable solvent (e.g., DMSO) and create a series of dilutions in 50 mM Phosphate Buffer (pH 7.0) to cover a range of expected inhibitory concentrations.
 - Dilute the purified β -lactamase enzyme in 50 mM Phosphate Buffer (pH 7.0) to a concentration that gives a linear rate of nitrocefin hydrolysis for at least 10 minutes.
- Assay Setup:
 - In a 96-well plate, add 50 μ L of the appropriate **BRL-42715** dilution to each well. Include a control well with buffer and no inhibitor.
 - Add 25 μ L of the diluted β -lactamase enzyme to each well.
 - Pre-incubate the plate at 37°C for 5 minutes.
- Initiate Reaction and Measure:
 - Initiate the reaction by adding 25 μ L of the 100 μ M nitrocefin solution to each well.
 - Immediately place the plate in a microplate reader and measure the change in absorbance at 490 nm over time (e.g., every 30 seconds for 10 minutes) in kinetic mode.
- Data Analysis:
 - Calculate the initial velocity (rate of change in absorbance) for each **BRL-42715** concentration.

- Plot the percentage of inhibition (relative to the uninhibited control) against the logarithm of the **BRL-42715** concentration.
- Determine the IC50 value by fitting the data to a suitable dose-response curve.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for IC₅₀ determination of **BRL-42715**.

Protocol 2: Determination of Kinetic Parameters (K_i and k_{inact})

This protocol describes a method to determine the kinetic parameters of β -lactamase inactivation by **BRL-42715**.

Materials:

- Same as Protocol 1

Procedure:

- Prepare Reagents:
 - Prepare reagents as described in Protocol 1.
- Assay Setup:
 - In a 96-well plate, prepare reaction mixtures containing a fixed concentration of nitrocefin (at or below its K_m value) and varying concentrations of **BRL-42715**.
 - Include a control with no inhibitor.
- Initiate Reaction and Measure:
 - Initiate the reactions by adding a fixed amount of β -lactamase to each well.
 - Immediately monitor the hydrolysis of nitrocefin by measuring the absorbance at 490 nm over time.
- Data Analysis:
 - For each concentration of **BRL-42715**, plot absorbance versus time. The resulting progress curves will show a decrease in the rate of nitrocefin hydrolysis as the enzyme is inactivated.
 - Fit the progress curves to a first-order inactivation model to determine the apparent inactivation rate constant (k_{obs}) for each **BRL-42715** concentration.

- Plot k_{obs} versus the concentration of **BRL-42715**.
- Determine the inactivation rate constant (k_{inact}) and the inhibition constant (K_i) by fitting the data to the following equation: $k_{\text{obs}} = (k_{\text{inact}} * [I]) / (K_i + [I])$ where $[I]$ is the concentration of **BRL-42715**.

Conclusion

BRL-42715 is a highly effective tool for investigating the kinetics of β -lactamase enzymes. Its potent and broad-spectrum inhibitory activity allows for sensitive and accurate determination of enzyme inhibition profiles. The protocols provided herein offer a robust framework for researchers to study β -lactamase kinetics and to evaluate the efficacy of novel β -lactamase inhibitors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. In vitro evaluation of BRL 42715, a novel beta-lactamase inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Kinetic study of interaction between BRL 42715, beta-lactamases, and D-alanyl-D-alanine peptidases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Studying β -Lactamase Enzyme Kinetics Using BRL-42715]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1260786#using-brl-42715-to-study-lactamase-enzyme-kinetics>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com